

# Technical Support Center: NSC 15364

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: NSC 15364

Cat. No.: B1267512

[Get Quote](#)

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the use of **NSC 15364**, a known inhibitor of VDAC1 oligomerization and apoptosis.

## Frequently Asked Questions (FAQs)

Q1: What is the solubility of **NSC 15364** in DMSO?

A1: The solubility of **NSC 15364** in dimethyl sulfoxide (DMSO) has been reported by various suppliers, with values ranging from 48 mg/mL to 125 mg/mL. It is crucial to use fresh, anhydrous DMSO for optimal dissolution, as DMSO is hygroscopic and absorbed moisture can significantly reduce the solubility of the compound.<sup>[1][2]</sup>

Q2: How should I prepare a stock solution of **NSC 15364** in DMSO?

A2: To prepare a stock solution, dissolve **NSC 15364** powder in fresh, anhydrous DMSO to your desired concentration. If the compound does not dissolve readily, you can sonicate the solution or warm it gently at 37°C to facilitate dissolution.<sup>[2]</sup> For long-term storage, it is recommended to aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles.

Q3: What are the recommended storage conditions for **NSC 15364** stock solutions?

A3: **NSC 15364** powder can be stored at -20°C for up to 3 years. Once dissolved in DMSO, the stock solution should be stored at -80°C for up to one year or at -20°C for up to one month.<sup>[1]</sup>

Q4: What is the mechanism of action of **NSC 15364**?

A4: **NSC 15364** functions as an inhibitor of Voltage-Dependent Anion Channel 1 (VDAC1) oligomerization.[3] VDAC1 is a protein in the outer mitochondrial membrane that plays a key role in regulating metabolism and apoptosis. Upon apoptotic stimuli, VDAC1 monomers can assemble into oligomers, forming a large channel that allows for the release of pro-apoptotic factors like cytochrome c from the mitochondria into the cytosol, ultimately leading to cell death. **NSC 15364** directly interacts with VDAC1 to prevent this oligomerization process, thereby inhibiting apoptosis.

## Troubleshooting Guides

### Solubility and Solution Preparation Issues

Issue	Possible Cause	Troubleshooting Steps
Precipitation observed when preparing stock solution.	- DMSO has absorbed moisture.- Compound concentration is too high.	- Use a fresh, unopened bottle of anhydrous DMSO.- Try preparing a lower concentration stock solution.- Gently warm the solution to 37°C and/or sonicate to aid dissolution.
Compound precipitates out of solution when diluted in aqueous media for cell culture experiments.	- NSC 15364 is insoluble in water and ethanol. <sup>[1]</sup> - The final concentration of DMSO in the cell culture medium is too low to maintain solubility.	- Make serial dilutions of your DMSO stock solution in DMSO first before adding to the aqueous medium.- Ensure the final concentration of DMSO in your cell culture medium does not exceed a level that is toxic to your cells (typically <0.5%). Always include a vehicle control (medium with the same final DMSO concentration) in your experiments.
Inconsistent experimental results between different batches of stock solution.	- Degradation of the compound due to improper storage.- Repeated freeze-thaw cycles of the stock solution.	- Prepare fresh stock solutions regularly.- Aliquot stock solutions into single-use volumes to avoid repeated freezing and thawing.

## Quantitative Data Summary

Parameter	Value	Unit	Source
Molecular Weight	242.28	g/mol	[1]
Solubility in DMSO	50 (206.37 mM)	mg/mL (mM)	MedchemExpress
125 (515.93 mM)	mg/mL (mM)	GlpBio	
48 (198.11 mM)	mg/mL (mM)	Selleck Chemicals	[1]
Storage (Powder)	-20°C for 3 years	[1]	
Storage (in DMSO)	-80°C for 1 year-20°C for 1 month	[1]	

## Experimental Protocols

### Protocol 1: Preparation of NSC 15364 Stock Solution

- Materials:
  - NSC 15364 powder
  - Anhydrous Dimethyl Sulfoxide (DMSO)
  - Sterile microcentrifuge tubes
  - Sonicator or water bath
- Procedure:
  - Equilibrate NSC 15364 powder and anhydrous DMSO to room temperature.
  - Weigh the desired amount of NSC 15364 powder and place it in a sterile microcentrifuge tube.
  - Add the appropriate volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM, 20 mM, or 50 mM).
  - Vortex the tube to mix.

5. If the compound does not fully dissolve, sonicate the tube for 10-15 minutes or incubate in a 37°C water bath for 15-30 minutes with intermittent vortexing until the solution is clear.
6. Aliquot the stock solution into single-use, sterile microcentrifuge tubes.
7. Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 1 year).

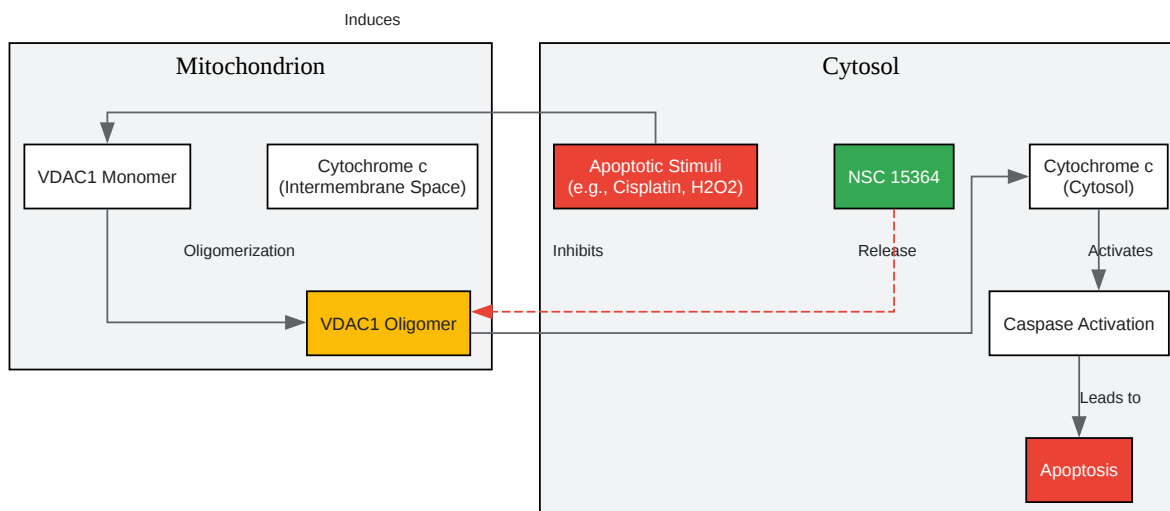
## Protocol 2: Cell Viability Assay using MTT

This protocol is a general guideline. The optimal cell number and **NSC 15364** concentration should be determined empirically for each cell line. A recent study has shown efficacy of **NSC 15364** at a concentration of 100 µM in H1299, MDA-MB-231, and HEYA8 cell lines.

- Materials:
  - Cells of interest
  - Complete cell culture medium
  - **NSC 15364** DMSO stock solution
  - 96-well cell culture plates
  - MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
  - Solubilization solution (e.g., DMSO or a solution of 10% SDS in 0.01 M HCl)
  - Microplate reader
- Procedure:
  1. Seed cells in a 96-well plate at a predetermined optimal density and incubate overnight.
  2. Prepare serial dilutions of the **NSC 15364** stock solution in complete cell culture medium. Ensure the final DMSO concentration is consistent across all wells and does not exceed a non-toxic level (e.g., <0.5%). Include a vehicle control (medium with DMSO only).

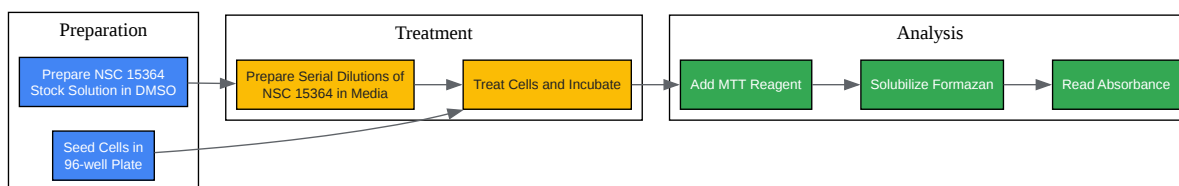
3. Remove the old medium from the cells and add the medium containing the different concentrations of **NSC 15364**.
4. Incubate the plate for the desired treatment period (e.g., 24, 48, or 72 hours).
5. Add 10-20  $\mu\text{L}$  of MTT solution to each well and incubate for 2-4 hours at 37°C, or until purple formazan crystals are visible.
6. Add 100  $\mu\text{L}$  of solubilization solution to each well and mix thoroughly to dissolve the formazan crystals.
7. Read the absorbance at a wavelength between 550 and 600 nm using a microplate reader.

## Visualizations



[Click to download full resolution via product page](#)

Caption: Signaling pathway of VDAC1-mediated apoptosis and the inhibitory action of **NSC 15364**.



[Click to download full resolution via product page](#)

Caption: General experimental workflow for a cell viability assay using **NSC 15364**.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. selleckchem.com [selleckchem.com]
- 2. researchgate.net [researchgate.net]
- 3. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Technical Support Center: NSC 15364]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1267512#nsc-15364-solubility-in-dmsol>]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)